

Personal protective equipment for handling 2-Fluorohexane

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Compound of Interest

Compound Name: 2-Fluorohexane

Cat. No.: B1252246

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Essential Safety and Handling Guide for 2-Fluorohexane

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Fluorohexane** (CAS No. 372-54-3) is not readily available. The following guidance is based on the safety information for structurally similar compounds, such as 1-Fluorohexane, and general best practices for handling flammable and potentially hazardous liquid organic compounds. It is imperative for researchers, scientists, and drug development professionals to conduct a thorough risk assessment for their specific use case and to handle this chemical with extreme caution in a controlled laboratory environment.

This guide provides essential, immediate safety and logistical information for the operational handling and disposal of **2-Fluorohexane**, designed to be a trusted resource for laboratory safety.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to ensure safety when handling **2-Fluorohexane**. The following table summarizes the recommended PPE for different scenarios.

Scenario	Eye and Face Protection	Skin Protection	Respiratory Protection
Routine Laboratory Work	Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield is recommended if there is a splash hazard.	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or other protective clothing to prevent skin exposure.	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded, if irritation is experienced, or if working outside of a fume hood.
Spill Cleanup	Chemical safety goggles and a face shield.	Chemical-resistant gloves, boots, and a chemical-resistant suit or apron to prevent skin contact.	A NIOSH/MSHA or European Standard EN 149 approved air-purifying respirator with organic vapor cartridges, or a self-contained breathing apparatus (SCBA) for large spills or in poorly ventilated areas.
Emergency (e.g., Fire)	Chemical safety goggles and a face shield.	Flame-retardant lab coat or full chemical-resistant suit.	A self-contained breathing apparatus (SCBA) is essential.

Operational and Handling Plan

Safe handling of **2-Fluorohexane** requires adherence to strict operational procedures to minimize exposure and risk.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.
- Keep the container tightly closed.
- Store in a flammable liquids cabinet.

Handling Procedures:

- All handling of **2-Fluorohexane** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.

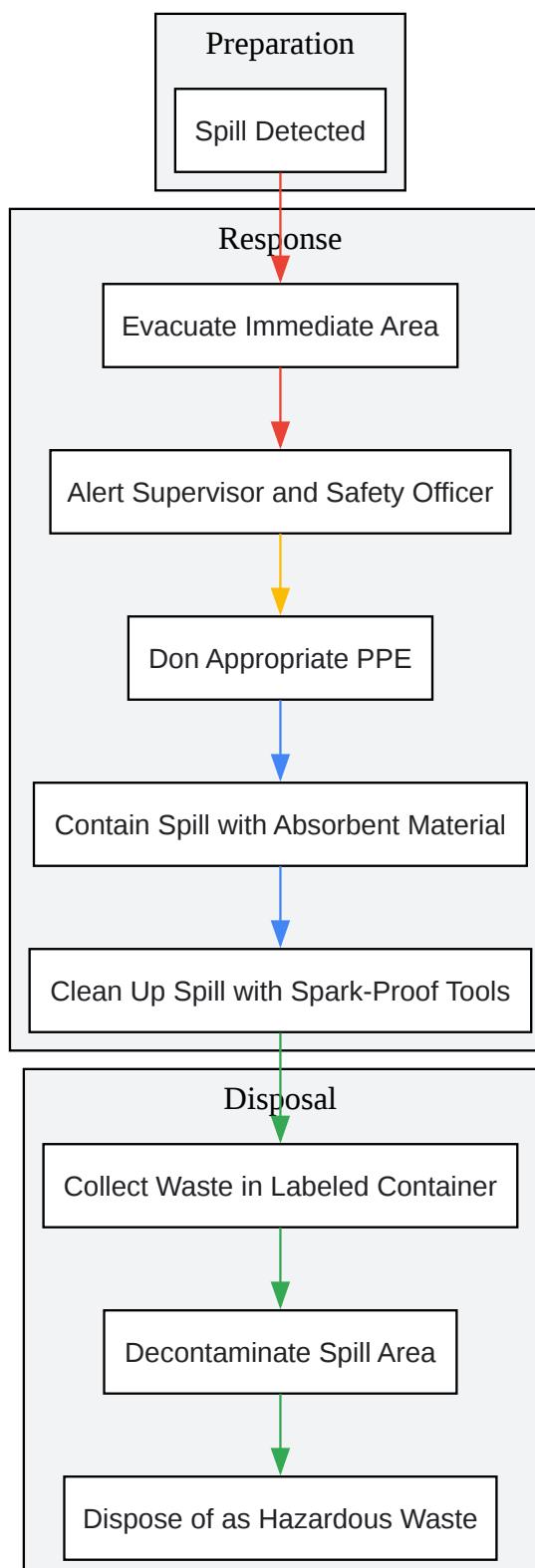
Disposal Plan

Proper disposal of **2-Fluorohexane** and its contaminated waste is crucial to prevent environmental contamination and ensure safety.

Waste Type	Disposal Procedure
Unused 2-Fluorohexane	Dispose of as hazardous waste through a licensed waste disposal contractor. Do not dispose of down the drain.
Contaminated Materials (e.g., gloves, absorbent pads)	Place in a sealed, labeled container and dispose of as hazardous waste.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Puncture and crush the container to prevent reuse, and dispose of according to local regulations.

Emergency Spill Workflow

The following diagram illustrates the standard workflow for handling a **2-Fluorohexane** spill in a laboratory setting.

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Caption: Workflow for handling a **2-Fluorohexane** spill.

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References

- 1. 2-Fluorohexane | lookchem [lookchem.com]
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